

Operational Guide: Disposal of 2-chloro-5-nitro-N-(2-phenylethyl)benzamide

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Compound of Interest

Compound Name: 2-chloro-5-nitro-N-(2-phenylethyl)benzamide

CAS No.: 19007-50-2

Cat. No.: B2790830

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Executive Summary & Chemical Profile[1]

This guide provides the authoritative protocol for the disposal of **2-chloro-5-nitro-N-(2-phenylethyl)benzamide**. While often treated as a generic organic solid, the specific functional group architecture—a nitro-substituted, halogenated benzamide—dictates a strict segregation protocol to prevent downstream incineration hazards (dioxin formation) and immediate bench-level incompatibility risks.[1]

Chemical Hazard Profile

Property	Specification	Operational Implication
Molecular Formula		Contains Chlorine and Nitro groups.[1][2]
Waste Classification	Halogenated Organic	MUST be incinerated with acid gas scrubbing.[1]
Primary Hazards	Skin Sensitizer (Cat 1), Irritant	High potency sensitizer; double-glove required.[1]
Reactivity	Nitro-aromatic core	Potential thermal instability; incompatible with strong reducers.[1]
Physical State	Solid (Powder/Crystal)	Dust control measures required during transfer.[1][2]

Waste Segregation Logic (The "Why" and "How")

The Criticality of Halogen Separation

Unlike standard organic waste, this compound contains a chlorine substituent. If disposed of in a standard "Non-Halogenated" solvent stream, the combustion of this compound generates Hydrogen Chloride (HCl) gas.[1]

- Mechanism:

[1]

- Consequence: HCl corrodes standard combustion chambers and, if not scrubbed, violates EPA emission standards.[1] Furthermore, incomplete combustion of chlorinated aromatics can yield dioxins, which are persistent environmental pollutants.[1]

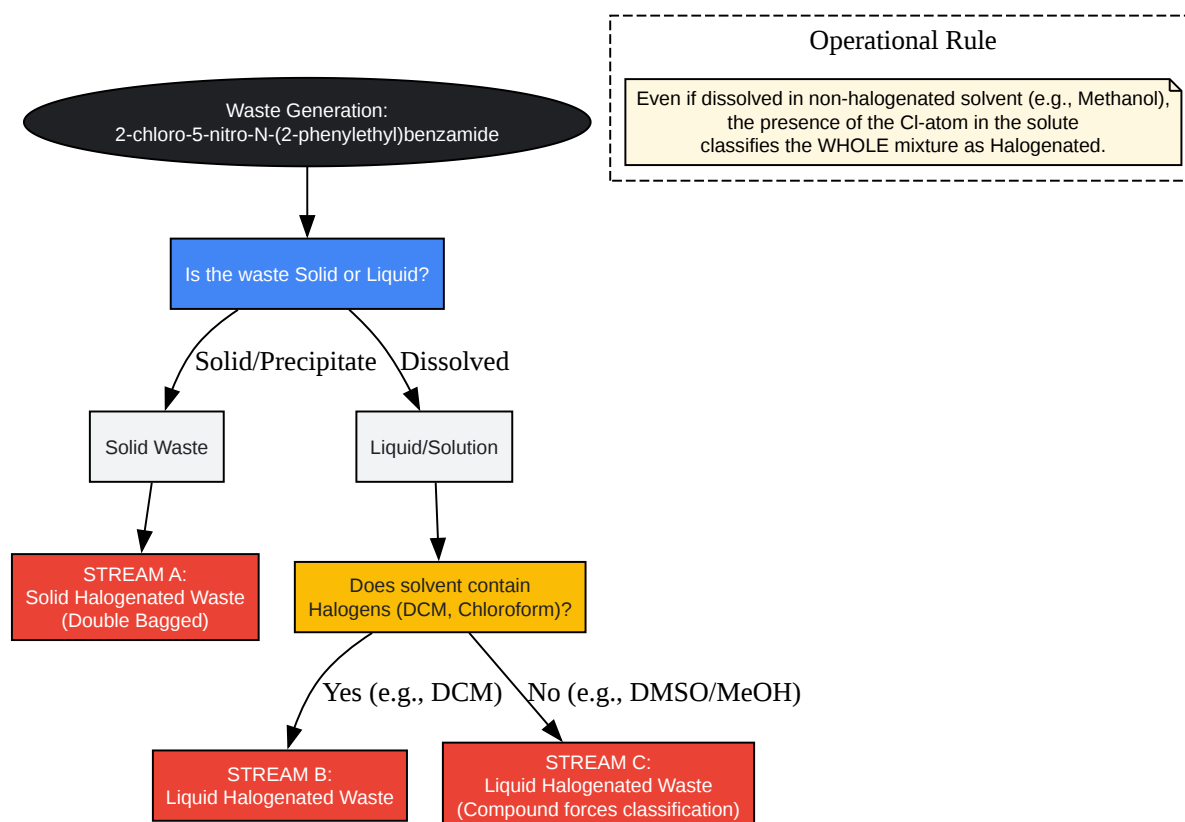
The Nitro Group Hazard

The 5-nitro position on the benzamide ring introduces a potential for energetic decomposition if subjected to shock or high heat under confinement, although the benzamide scaffold stabilizes this significantly compared to polynitro-toluenes.[1]

- Directive: Never dispose of this compound in "Oxidizing" waste streams or mix with strong reducing agents (e.g., Sodium Borohydride, Lithium Aluminum Hydride) in the waste container, as this can trigger exothermic runaway.[1]

Decision Tree: Waste Stream Selection

The following logic gate determines the correct waste container at the bench level.



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Figure 1: Decision logic for segregating chloronitrobenzamide waste.[1] Note that the solute determines the classification even in non-halogenated solvents.[1]

Step-by-Step Disposal Protocol

Scenario A: Disposal of Pure Solid (Excess Reagent)

Objective: Isolate the solid to prevent dust generation and cross-reactivity.[1]

- PPE Verification: Wear nitrile gloves (double gloving recommended due to sensitizer status), lab coat, and safety glasses.[1]
- Primary Containment: Transfer the solid into a clear, sealable polyethylene bag or a screw-top glass vial. Do not throw loose powder into a 55-gallon drum.
- Labeling: Affix a hazardous waste tag to the primary container.
 - Constituent: "**2-chloro-5-nitro-N-(2-phenylethyl)benzamide**"[1]
 - Hazard Checkbox: Toxic, Irritant.[1]
- Secondary Containment: Place the sealed bag/vial into the laboratory's Solid Halogenated Waste drum (often a wide-mouth HDPE drum).[1]
- Log Entry: Record the mass added to the satellite accumulation log.

Scenario B: Disposal of Reaction Mixtures (Solutions)

Objective: Ensure chemical compatibility before consolidation.

- Quench Verification: Ensure no active reagents (thionyl chloride, strong bases) remain in the solution.[1]
 - Test: Check pH.[3] Ideally, the waste solution should be neutral (pH 6-8).[1]
- Solvent Compatibility:
 - If dissolved in DCM/Chloroform: Pour directly into the Liquid Halogenated carboy.
 - If dissolved in Acetone/Methanol/DMSO: Because the solute contains Chlorine, this MUST still go into the Liquid Halogenated carboy.[1]

- Warning: Do not pour into the "Organic Non-Halogenated" carboy. Doing so contaminates the entire fuel-blending stream with halogens, potentially resulting in regulatory fines during off-site analysis.[\[1\]](#)
- Headspace Rule: Leave at least 10% headspace in the waste container to allow for thermal expansion.[\[1\]](#)

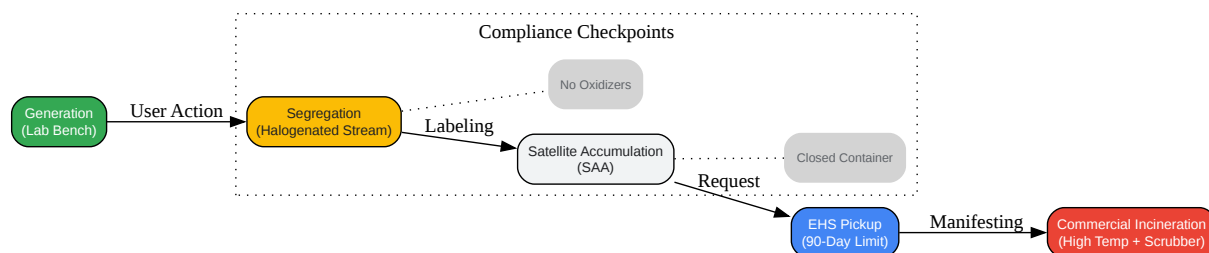
Emergency Contingencies

Spill Management (Bench Scale < 50g)

- Evacuate & Ventilate: If dust is airborne, clear the immediate area.[\[1\]](#)
- PPE Upgrade: Wear a P100 particulate respirator if cleaning powder outside a fume hood.[\[1\]](#)
- Neutralization (Not required, but stabilization is):
 - Solids: Cover with wet paper towels to prevent dust dispersion, then scoop into a bag.[\[1\]](#)
 - Liquids: Absorb with vermiculite or clay-based absorbent.[\[1\]](#)
- Decontamination: Wash the surface with a mild surfactant (soap/water) followed by an ethanol wipe.[\[1\]](#) The nitro-aromatic residue is likely yellow; clean until no color remains.[\[1\]](#)

Regulatory & Compliance Framework

The disposal pathway follows the "Cradle-to-Grave" lifecycle mandated by RCRA (Resource Conservation and Recovery Act).[\[1\]](#)



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Figure 2: The RCRA-compliant lifecycle for halogenated nitro-aromatics. Note the requirement for high-temperature incineration.

Regulatory Codes[4][5][6][7][8][9][10][11][12]

- EPA Waste Code: While not specifically P- or U-listed, this waste typically carries the D001 (if ignitable formulation) or falls under Halogenated Organic Compounds (HOCs) restrictions. [\[1\]](#)
- DOT Transport: If transported pure, likely Class 6.1 (Toxic Solids, Organic, N.O.S.).[\[1\]](#)

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